An In-depth Technical Guide to [2-(Allyloxy)-5-chlorophenyl]methanol

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Compound of Interest

Compound Name:	*[2-(Allyloxy)-5-chlorophenyl]methanol*
CAS No.:	*787619-52-7*
Cat. No.:	*B1516927*

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Introduction: A Versatile Building Block in Modern Organic Synthesis

[2-(Allyloxy)-5-chlorophenyl]methanol is a substituted aromatic alcohol that presents a unique combination of reactive functional groups, making it a valuable intermediate in synthetic organic chemistry. Its structure, featuring a benzyl alcohol, an allyl ether, and a chloro-substituent on the aromatic ring, offers multiple avenues for molecular elaboration. This guide provides a comprehensive overview of its chemical identity, a detailed protocol for its logical synthesis, an exploration of its predicted reactivity, and a discussion of its potential applications, particularly in the realm of pharmaceutical and materials science research. While specific literature on this exact compound is sparse, this guide leverages established chemical principles and data from closely related analogues to provide a robust and practical resource for laboratory professionals.

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Physicochemical and Structural Characteristics

A thorough understanding of a compound's physical and chemical properties is fundamental to its effective application in research and development. The key identifiers and properties of **[2-(Allyloxy)-5-chlorophenyl]methanol** are summarized below.

Structural and Chemical Identity

- IUPAC Name: **[2-(Allyloxy)-5-chlorophenyl]methanol**[1]
- CAS Number: 787619-52-7[1][2]
- Molecular Formula: $C_{10}H_{11}ClO_2$[1][2]
- Molecular Weight: 198.65 g/mol [3]
- InChI Key: WOHDJLCEYLGTCY-UHFFFAOYSA-N[1]

Figure 1: Chemical Structure of **[2-(Allyloxy)-5-chlorophenyl]methanol**

Tabulated Physicochemical Data

Property	Value	Source
Purity	Typically ≥95%	[1][3]
Physical Form	Solid	[3]
Storage Temperature	Room Temperature / Ambient	[1][3]

Synthesis Protocol: A Rational Approach via Williamson Etherification

While a specific, peer-reviewed synthesis for **[2-(Allyloxy)-5-chlorophenyl]methanol** is not readily available in the literature, its structure strongly suggests a synthetic route based on two well-established transformations: the reduction of a benzaldehyde to a benzyl alcohol, and a subsequent Williamson ether synthesis. A more direct approach, and the one detailed here, involves the allylation of a pre-existing phenolic alcohol. This strategy is guided by similar syntheses reported for analogous compounds.[4]

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The proposed synthesis begins with the commercially available 5-chloro-2-hydroxybenzyl alcohol. The phenolic hydroxyl group is selectively deprotonated with a suitable base, followed by nucleophilic attack on allyl bromide to form the desired ether linkage.

Figure 2: Proposed Synthetic Workflow

Experimental Protocol: Synthesis of [2-(Allyloxy)-5-chlorophenyl]methanol

This protocol is adapted from a reported procedure for a structurally similar allylation of a substituted nitrophenol.[4]

Materials and Reagents:

- 5-Chloro-2-hydroxybenzyl alcohol
- Allyl bromide
- Potassium carbonate (K_2CO_3), anhydrous
- Acetone, anhydrous
- Ethyl acetate
- Hexanes
- Anhydrous magnesium sulfate ($MgSO_4$)
- Silica gel for column chromatography

Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer with heating mantle

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- Rotary evaporator
- Standard laboratory glassware
- Thin-layer chromatography (TLC) apparatus

Procedure:

- Reaction Setup: To a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 5-chloro-2-hydroxybenzyl alcohol (1.0 eq.).
- Addition of Reagents: Add anhydrous potassium carbonate (1.5 eq.) and anhydrous acetone (sufficient to dissolve the starting material, e.g., 10 mL per gram of benzyl alcohol).
- Allylation: To the stirring suspension, add allyl bromide (1.5 eq.) at room temperature.
- Reaction: Heat the mixture to reflux and maintain for 1-2 hours. Monitor the reaction progress by TLC (e.g., using a 4:1 hexanes/ethyl acetate eluent system). The disappearance of the starting material indicates reaction completion.
- Work-up:
  - Cool the reaction mixture to room temperature.
  - Filter the mixture to remove the potassium salts.
  - Wash the solid residue with a small amount of acetone.
  - Combine the filtrates and concentrate under reduced pressure using a rotary evaporator to obtain the crude product.
- Purification: Purify the crude product by flash column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexanes and ethyl acetate) to yield pure **[2-(Allyloxy)-5-chlorophenyl]methanol**.

Causality and Self-Validation:

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- Choice of Base and Solvent: Potassium carbonate is a moderately strong base, sufficient to deprotonate the acidic phenolic hydroxyl group without affecting the less acidic benzyl alcohol. Acetone is a suitable polar aprotic solvent for this SN2 reaction.[5]
- Stoichiometry: A slight excess of allyl bromide and potassium carbonate is used to ensure complete consumption of the starting material.
- Monitoring: TLC is a crucial in-process control to prevent the formation of by-products due to prolonged reaction times or excessive temperatures.
- Purification: Column chromatography is essential to remove any unreacted starting materials, excess reagents, and potential by-products, ensuring the high purity of the final compound.

Analytical Characterization

Due to the absence of published spectroscopic data for **[2-(Allyloxy)-5-chlorophenyl]methanol**, this section provides predicted spectral characteristics based on the analysis of a closely related analog, 1-allyl-2-(allyloxy)-5-bromo-3-nitrobenzene.[4] These predictions serve as a guide for researchers in confirming the identity and purity of the synthesized compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR:
  - Aromatic Protons: Signals are expected in the range of δ 6.8-7.5 ppm, showing coupling patterns consistent with a 1,2,4-trisubstituted benzene ring.
  - Allyl Group:
    - The protons on the double bond ($CH=CH_2$) will appear as multiplets between δ 5.2-6.1 ppm.
    - The methylene protons adjacent to the ether oxygen ($-O-CH_2-$) will likely be a doublet around δ 4.4-4.6 ppm.

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- Benzyl Group: The benzylic protons (-CH_2OH) should appear as a singlet or a doublet (if coupled to the hydroxyl proton) in the region of δ 4.5-4.8 ppm. The hydroxyl proton (-OH) will be a broad singlet, with its chemical shift dependent on concentration and solvent.

- ^{13}C NMR:
  - Aromatic Carbons: Six distinct signals are expected in the aromatic region (δ 110-160 ppm).
  - Allyl Group: Signals for the three carbons of the allyl group are predicted around δ 70 ppm (-O-CH_2-), δ 117 ppm (=CH_2), and δ 133 ppm (-CH=).
  - Benzyl Carbon: The benzylic carbon (-CH_2OH) is expected to resonate around δ 60-65 ppm.

Infrared (IR) Spectroscopy

- O-H Stretch: A broad absorption band in the region of 3200-3600 cm^{-1} corresponding to the hydroxyl group of the benzyl alcohol.
- C-H Stretch (aromatic and aliphatic): Peaks around 2850-3100 cm^{-1}.
- C=C Stretch (alkene and aromatic): Absorptions in the 1500-1650 cm^{-1} region.
- C-O-C Stretch (ether): A strong, characteristic band around 1200-1250 cm^{-1}.
- C-Cl Stretch: A signal in the fingerprint region, typically between 600-800 cm^{-1}.

Predicted Reactivity and Synthetic Potential

The trifunctional nature of **[2-(Allyloxy)-5-chlorophenyl]methanol** provides a rich landscape for subsequent chemical transformations.

Figure 3: Predicted Reactivity Pathways

Reactions at the Benzyl Alcohol Moiety

- Oxidation: The primary alcohol can be selectively oxidized to the corresponding aldehyde, 2-(allyloxy)-5-chlorobenzaldehyde, using mild oxidizing agents like pyridinium chlorochromate

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(PCC) or manganese dioxide (MnO_2). Stronger oxidation could lead to the carboxylic acid. This transformation is fundamental in converting the molecule into a key intermediate for further C-C bond-forming reactions.[6]

- Substitution: The hydroxyl group can be converted into a good leaving group, for instance, by reaction with thionyl chloride ($SOCl_2$) to form 2-(allyloxy)-5-chlorobenzyl chloride. This benzylic halide is a highly reactive electrophile for nucleophilic substitution reactions.

Reactions Involving the Allyl Ether Group

- Claisen Rearrangement: Upon heating, aryl allyl ethers can undergo a[7][7]-sigmatropic rearrangement, known as the Claisen rearrangement, to form an ortho-allyl phenol.[8] In this case, the allyl group would migrate to the C3 position of the benzene ring, yielding 3-allyl-5-chloro-2-(hydroxymethyl)phenol. This reaction provides a powerful method for C-C bond formation on the aromatic ring.

- Addition Reactions: The double bond of the allyl group is susceptible to various electrophilic addition reactions, such as hydrohalogenation, halogenation, and dihydroxylation, allowing for further functionalization of the side chain.

Potential Applications in Drug Discovery and Materials Science

While there are no specific documented applications for **[2-(Allyloxy)-5-chlorophenyl]methanol**, its structural motifs are prevalent in molecules with significant biological activity and material properties.

- Pharmaceutical Intermediates: The combination of the chloro- and allyloxy- substituents on a phenyl ring is found in various pharmacologically active compounds. The chlorine atom can enhance metabolic stability and binding affinity, while the allyloxy group can serve as a synthetic handle or a pharmacophore itself. This molecule could serve as a precursor for the synthesis of novel analogs of existing drugs or as a building block in fragment-based drug discovery campaigns.

- Polymer and Materials Science: Allyl ether-containing compounds are valuable monomers for polymerization reactions. The presence of the benzyl alcohol functionality offers a site for

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further modification, potentially leading to the development of functional polymers with tailored properties for applications in coatings, resins, or advanced materials.[9]

Safety and Handling

Based on the hazard statements provided by commercial suppliers, **[2-(Allyloxy)-5-chlorophenyl]methanol** should be handled with appropriate care in a well-ventilated laboratory fume hood.[1]

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautions: Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times. Avoid inhalation of dust/fumes and contact with skin and eyes.

Conclusion

[2-(Allyloxy)-5-chlorophenyl]methanol emerges as a promising, albeit under-explored, chemical intermediate. Its synthesis is readily achievable through established methodologies like the Williamson ether synthesis. The convergence of a reactive benzyl alcohol and a versatile allyl ether within a single molecule opens up a multitude of possibilities for synthetic diversification. This guide provides a solid foundation for researchers to synthesize, characterize, and explore the synthetic utility of this compound, paving the way for its potential application in the discovery and development of new pharmaceuticals and advanced materials.

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